

Carcinogenicity of 2,4,6-Trichlorophenol in Animal Studies: A Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,4,6-Trichlorophenol

Cat. No.: B030397

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Introduction

2,4,6-Trichlorophenol (2,4,6-TCP) is a chlorinated phenol that has seen use as a fungicide, wood preservative, and antiseptic.[1] Due to its persistence in the environment and potential for human exposure, its carcinogenic potential has been a subject of investigation.[2] This technical guide provides an in-depth review of the pivotal animal studies that have assessed the carcinogenicity of 2,4,6-TCP, with a focus on experimental methodologies and quantitative outcomes. The findings from these studies have led major international health organizations to classify 2,4,6-TCP as a potential human carcinogen.[3][4][5]

Experimental Protocols

The primary and most comprehensive investigation into the carcinogenicity of **2,4,6-Trichlorophenol** was a bioassay conducted by the National Toxicology Program (NTP). The experimental design of this study is detailed below.

Test Chemical: The **2,4,6-Trichlorophenol** used in the bioassay was obtained from Dow Chemical Company. Its purity was determined to be between 96% and 97%, with up to 17 minor contaminants. The concentration of chlorinated dibenzo-p-dioxins was not determined.

Animal Species and Husbandry: The study utilized F344 rats and B6C3F1 mice, which are standard rodent models for carcinogenicity testing. The animals were housed in environmentally controlled conditions.

Diet Preparation and Administration: The **2,4,6-Trichlorophenol** was administered to the animals in their feed. The test chemical was initially mixed with a small amount of Wayne® Sterilizable Lab Meal using a mortar and pestle. This premix was then blended with the remaining feed in a Patterson-Kelly twin-shell blender for at least 15 minutes to ensure a uniform concentration.

Study Design: The bioassay involved long-term exposure to 2,4,6-TCP at different concentrations. Groups of 50 male and 50 female F344 rats were administered the chemical at dietary concentrations of 5,000 or 10,000 parts per million (ppm) for 106 or 107 weeks. Matched control groups consisted of 20 untreated rats of each sex.

For the mice, groups of 50 male B6C3F1 mice were given 2,4,6-TCP at dietary concentrations of 5,000 or 10,000 ppm for 105 weeks. Female mice initially received higher doses, which were subsequently adjusted due to observed toxicity.^[6] The time-weighted average doses for the female mice were 5,214 and 10,428 ppm.^[7] Matched control groups for the mice also consisted of 20 untreated animals of each sex.

Observation and Pathology: Throughout the study, the animals were monitored for clinical signs of toxicity and the development of tumors. Mean body weights of the dosed rats and mice were generally lower than those of the control groups in a dose-dependent manner.^[7] At the end of the study, all surviving animals were euthanized and subjected to a complete necropsy. Histopathological examinations of all major organs and any observed lesions were performed to determine the incidence and type of tumors.

Quantitative Data on Tumor Incidence

The following tables summarize the key tumor findings from the NTP bioassay of **2,4,6-Trichlorophenol**.

Table 1: Incidence of Lymphoma or Leukemia in Male F344 Rats

Treatment Group	Dose (ppm)	Incidence	P-Value (vs. Controls)
Control	0	4/20	-
Low Dose	5,000	25/50	P = 0.019
High Dose	10,000	29/50	P = 0.004

Data sourced from the National Toxicology Program Technical Report.[\[7\]](#)

Table 2: Incidence of Hepatocellular Carcinomas or Adenomas in B6C3F1 Mice

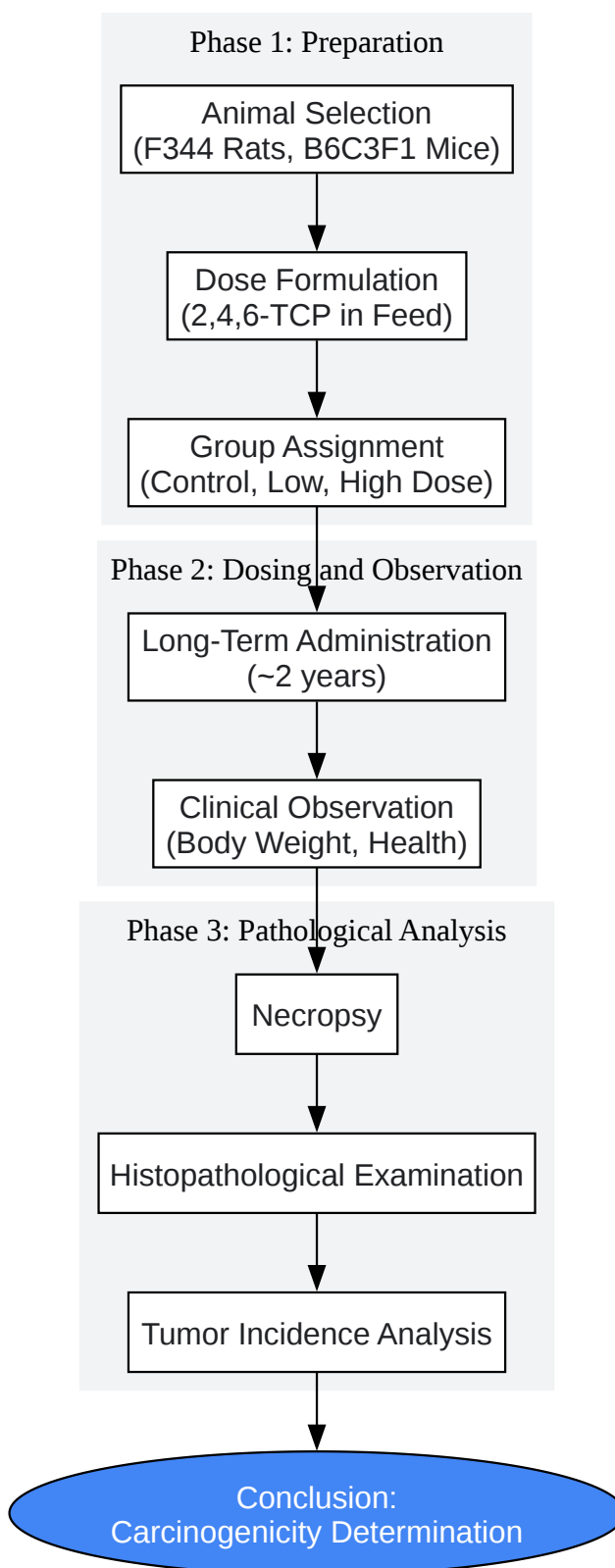
Sex	Treatment Group	Dose (ppm)	Incidence	P-Value (vs. Controls)
Male	Control	0	4/20	-
Low Dose	5,000	32/49	P ≤ 0.001	
High Dose	10,000	39/47	P ≤ 0.001	
Female	Control	0	1/20	-
Low Dose	5,214 (TWA)	12/50	Not significant	
High Dose	10,428 (TWA)	24/48	P ≤ 0.001	

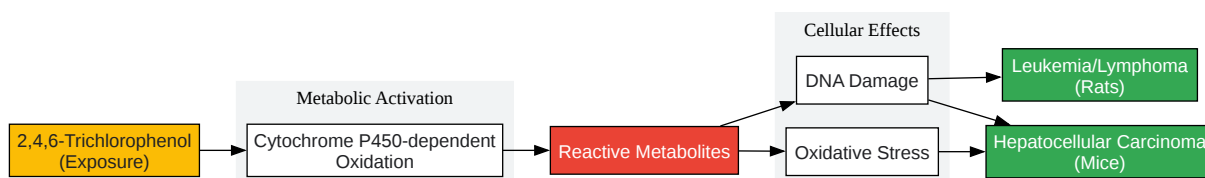
TWA: Time-Weighted Average. Data sourced from the National Toxicology Program Technical Report.[\[7\]](#)

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow of the carcinogenicity bioassay for **2,4,6-Trichlorophenol**.





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